

Robustness testing of an analytical method with Benzhydrol-d10

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Compound of Interest

Compound Name: Benzhydrol-d10

CAS No.: 1219802-30-8

Cat. No.: B1148997

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Sources

- 1. emergingstandards.usp.org [emergingstandards.usp.org]
- 2. academic.oup.com [academic.oup.com]
- 3. mastercontrol.com [mastercontrol.com]
- 4. fda.gov [fda.gov]
- 5. pubs.acs.org [pubs.acs.org]
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